

Personal protective equipment for handling BAY-1816032

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Compound of Interest

Compound Name: BAY-1816032

Cat. No.: B10789581

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Essential Safety and Handling Guide for BAY-1816032

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **BAY-1816032**, a potent and selective BUB1 kinase inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

BAY-1816032 is an orally active, ATP-competitive inhibitor of the BUB1 kinase with an IC₅₀ of 6.1 nM.[1] It is utilized in cancer research to sensitize tumor cells to other therapeutic agents like taxanes and PARP inhibitors.[2] The compound is a solid, off-white to beige powder.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are paramount when handling **BAY-1816032** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area.

- Use a chemical fume hood for all procedures involving the handling of the solid compound or its solutions.
- Ensure that a safety shower and eyewash station are readily accessible.[3][4]

Personal Protective Equipment:

- Eye and Face Protection: Wear appropriate safety glasses with side shields or chemical safety goggles.[4]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) that have been inspected for integrity before use.[4]
- Body Protection: A laboratory coat is required. For procedures with a higher risk of exposure, consider additional protective clothing.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is recommended.

Health Hazard Information

While the toxicological properties of **BAY-1816032** have not been exhaustively investigated, it should be handled as a potentially hazardous substance.

Potential Routes of Exposure:

- Eye Contact
- Skin Contact
- Inhalation
- Ingestion

First Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove any contaminated clothing.[3]
- In Case of Eye Contact: Promptly flush eyes with copious amounts of water for at least 15 minutes. Ensure adequate flushing by separating the eyelids with fingers. Seek medical attention.[3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

Handling, Storage, and Disposal

Handling:

- Avoid direct contact with the compound.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.
- Keep away from sources of ignition.[3]

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C.[2]

Disposal:

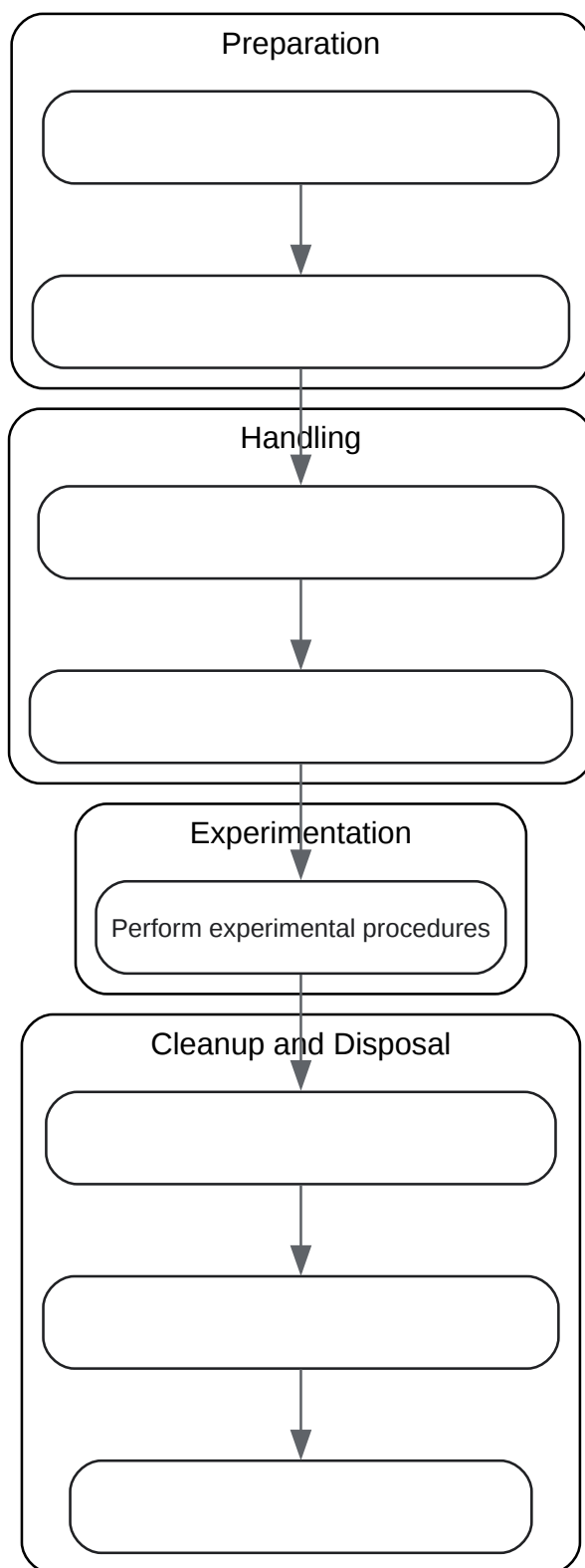
- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.[3]
- Contaminated packaging should be disposed of in the same manner as the product itself.

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	534.52 g/mol	[5]
Formula	C ₂₇ H ₂₄ F ₂ N ₆ O ₄	[5]
Appearance	Off-white to beige solid powder	
Purity	≥98% (HPLC)	[5]
IC ₅₀ (BUB1 Kinase)	6.1 nM	[1]
Storage Temperature	-20°C	[2]
Solubility	Soluble to 50 mM in DMSO	

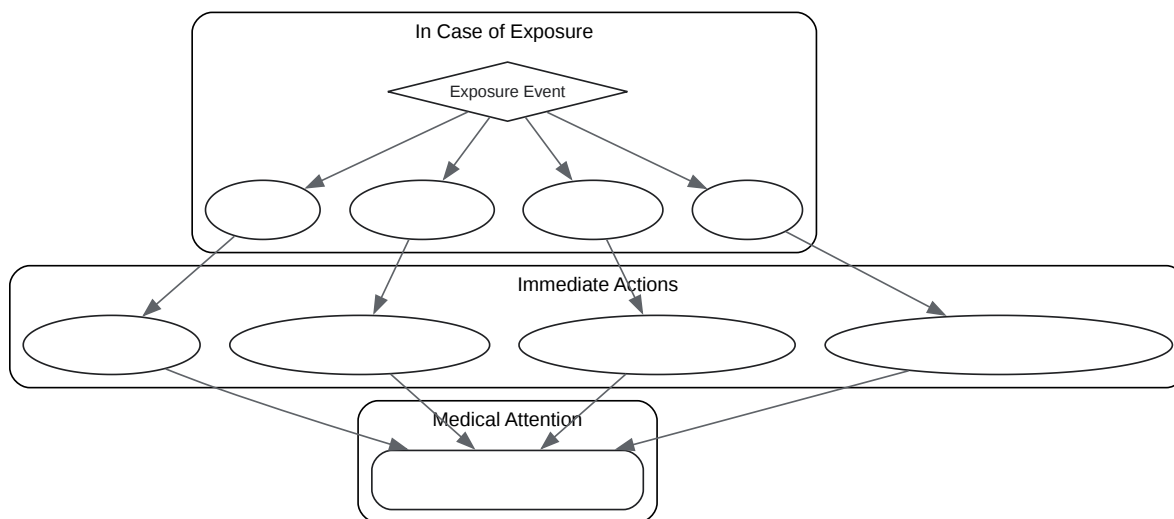
Experimental Workflow and Safety Procedures

The following diagrams illustrate the recommended workflow for handling **BAY-1816032**, emphasizing safety at each step.



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Caption: General workflow for handling **BAY-1816032**, from preparation to disposal.



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Caption: First aid procedures in the event of exposure to **BAY-1816032**.

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